

GW3965: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: GW3965

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This technical guide provides an in-depth overview of **GW3965**, a potent and selective synthetic agonist for the Liver X Receptors (LXRs), LXR α and LXR β . **GW3965** is a widely utilized chemical probe in preclinical research to investigate the therapeutic potential of LXR activation in various physiological and pathological processes, including lipid metabolism, inflammation, and neurodegenerative diseases.

Chemical Properties and Potency

GW3965, with the chemical formula C₃₃H₃₁ClF₃NO₃, is an orally active, non-steroidal LXR agonist.^[1] It exhibits high affinity for both LXR isoforms, with a greater potency for LXR β .^{[2][3]}

Table 1: In Vitro Potency of **GW3965**

Target	Assay Type	Value	Reference
Human LXR α	Cell-based assay (EC ₅₀)	190 nM	^{[2][4]}
Human LXR β	Cell-based assay (EC ₅₀)	30 nM	^{[2][4]}
Human LXR α	Cell-free ligand-sensing assay (EC ₅₀)	125 nM	^[4]

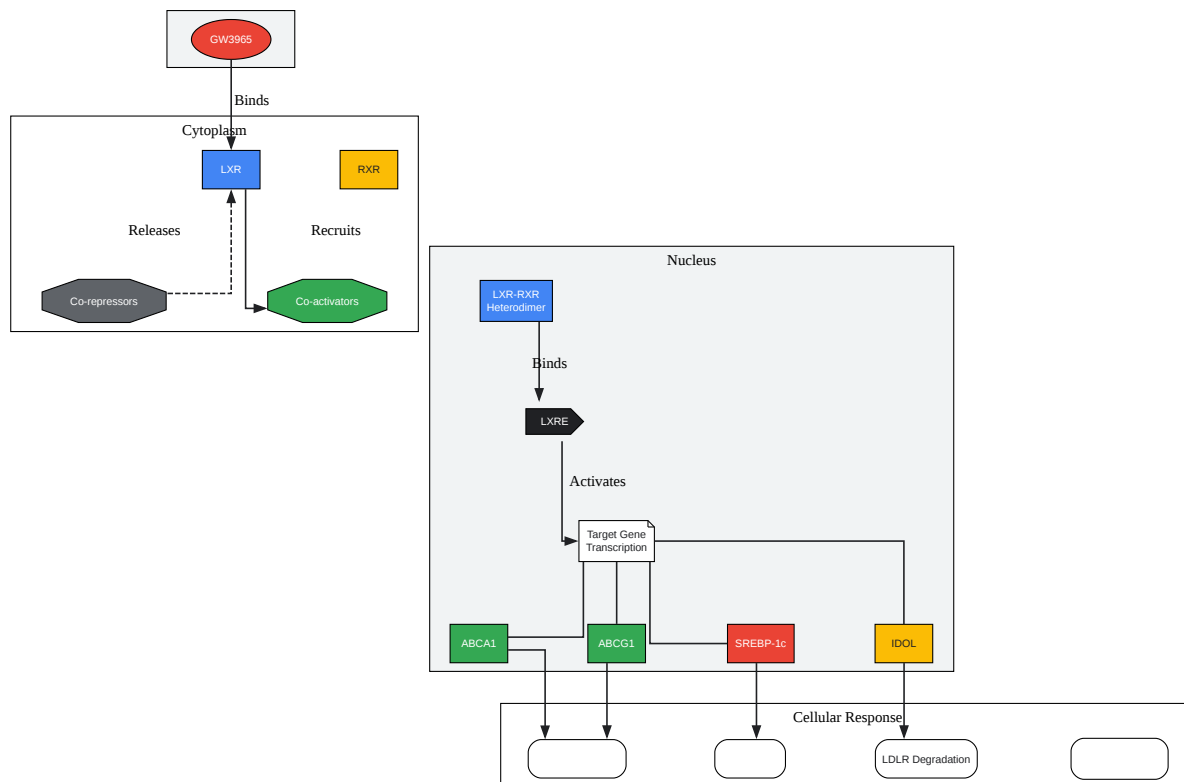
Mechanism of Action and Selectivity

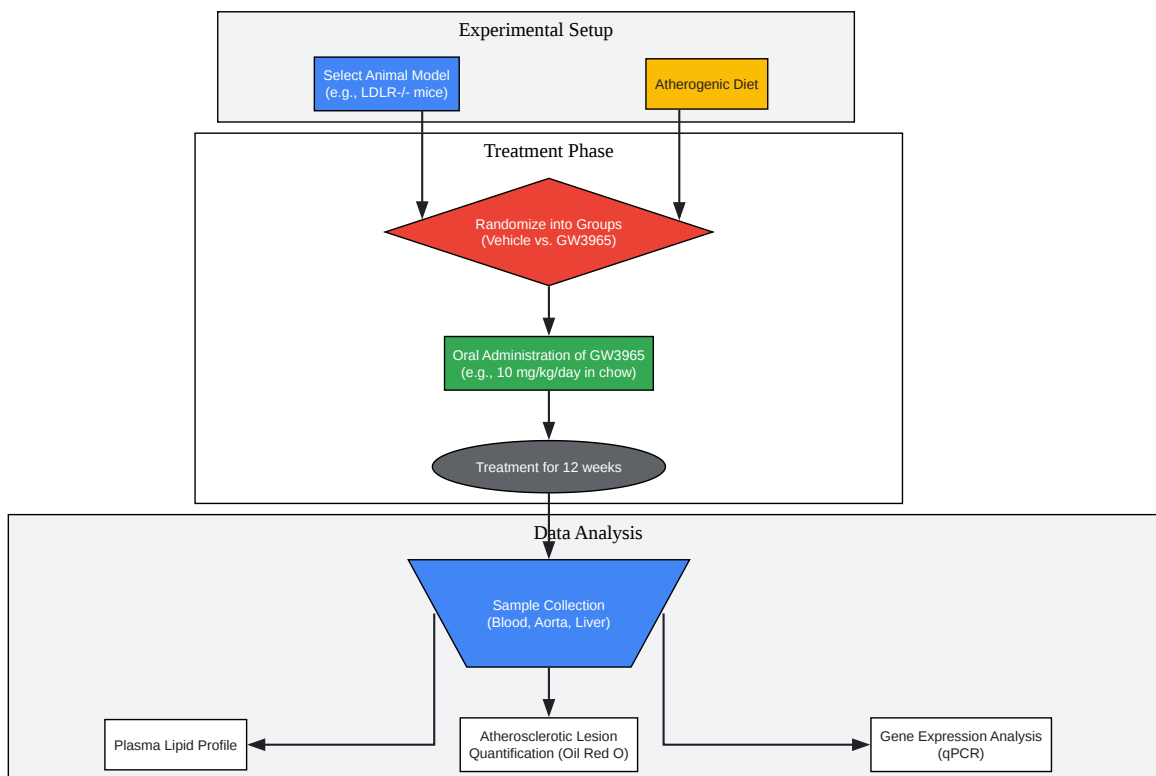
GW3965 functions as a full agonist of LXRs. Upon binding, it induces a conformational change in the receptor, leading to the recruitment of coactivators and the formation of a heterodimer with the Retinoid X Receptor (RXR).^{[5][6][7]} This complex then binds to LXR Response Elements (LXREs) in the promoter regions of target genes, initiating their transcription.^{[5][6]}

Selectivity: **GW3965** demonstrates excellent selectivity for LXRs over a panel of other nuclear receptors, including PPAR α , PPAR δ , PPAR γ , FXR, RAR α , TR β , VDR, CAR, AR, GR, MR, and PR.^[8] However, some cross-reactivity with the Pregnane X Receptor (PXR) has been noted, with a greater than 10-fold selectivity for LXR over PXR in a GAL4-reporter assay.^[8]

LXR Signaling Pathway

The activation of the LXR signaling pathway by **GW3965** plays a crucial role in regulating cholesterol homeostasis, fatty acid metabolism, and inflammation. A simplified representation of this pathway is depicted below.





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